

Orthosulfamuron: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Orthosulfamuron

Cat. No.: B1249393

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CAS Number: 213464-77-8^[1]

IUPAC Name: 2-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoylamino]-N,N-dimethylbenzamide; also cited as 1-(4,6-dimethoxypyrimidin-2-yl)-3-[2-(dimethylcarbamoyl)phenylsulfamoyl]urea^{[1][2][3]}

This technical guide provides an in-depth overview of **Orthosulfamuron**, a systemic, post-emergence herbicide. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, mechanism of action, synthesis, and analytical methodologies.

Physicochemical and Toxicological Properties

Orthosulfamuron is a sulfonylurea herbicide effective against a variety of weeds in rice cultivation.^[1] Its key properties are summarized in the tables below.

Table 1: Physicochemical Properties of **Orthosulfamuron**

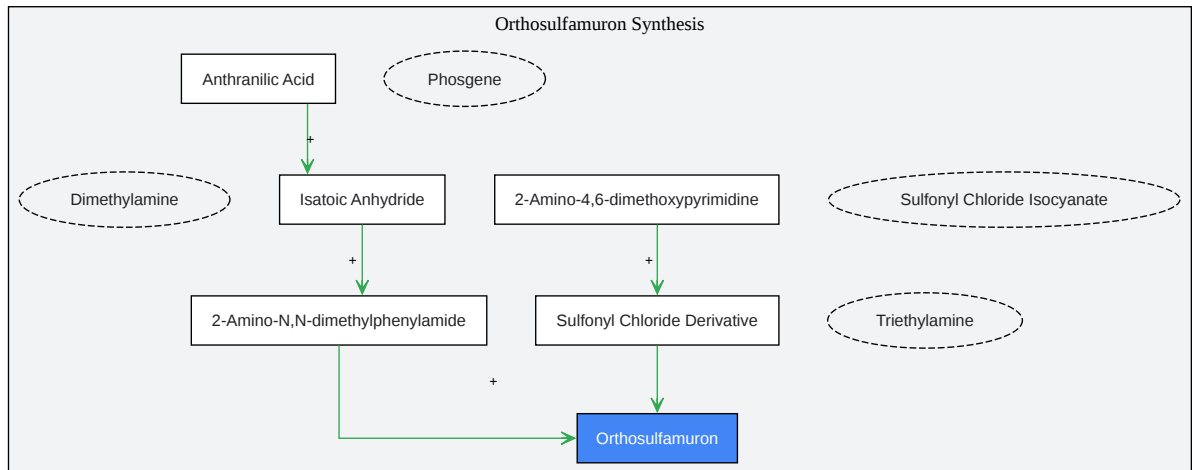
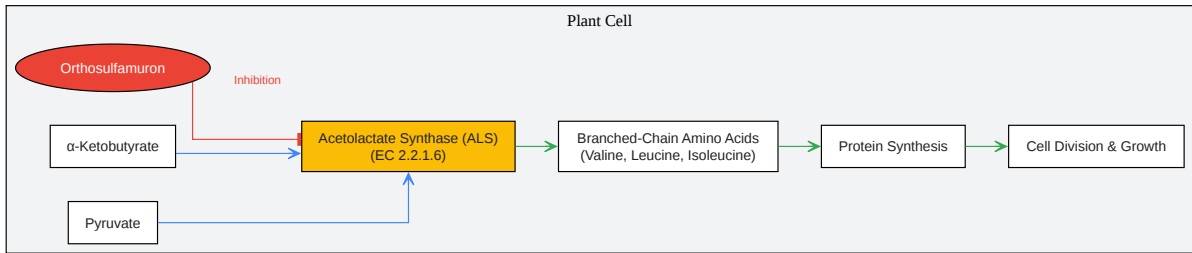
Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₀ N ₆ O ₆ S	[2]
Molecular Weight	424.44 g/mol	[2]
Appearance	Very fine white powder	[1]
Melting Point	157 °C	[2]
Density	1.48 g/cm ³ at 22.0 °C	[2]
Water Solubility	Moderately soluble	[1]
Solubility in Organic Solvents (at 20 °C)	Acetone: 19.5 g/L, Ethyl acetate: 3.3 g/L, 1,2-dichloromethane: 56.0 g/L, Methanol: 8.3 g/L, n-heptane: 0.23 mg/L, Xylene: 129.8 mg/L	[2]

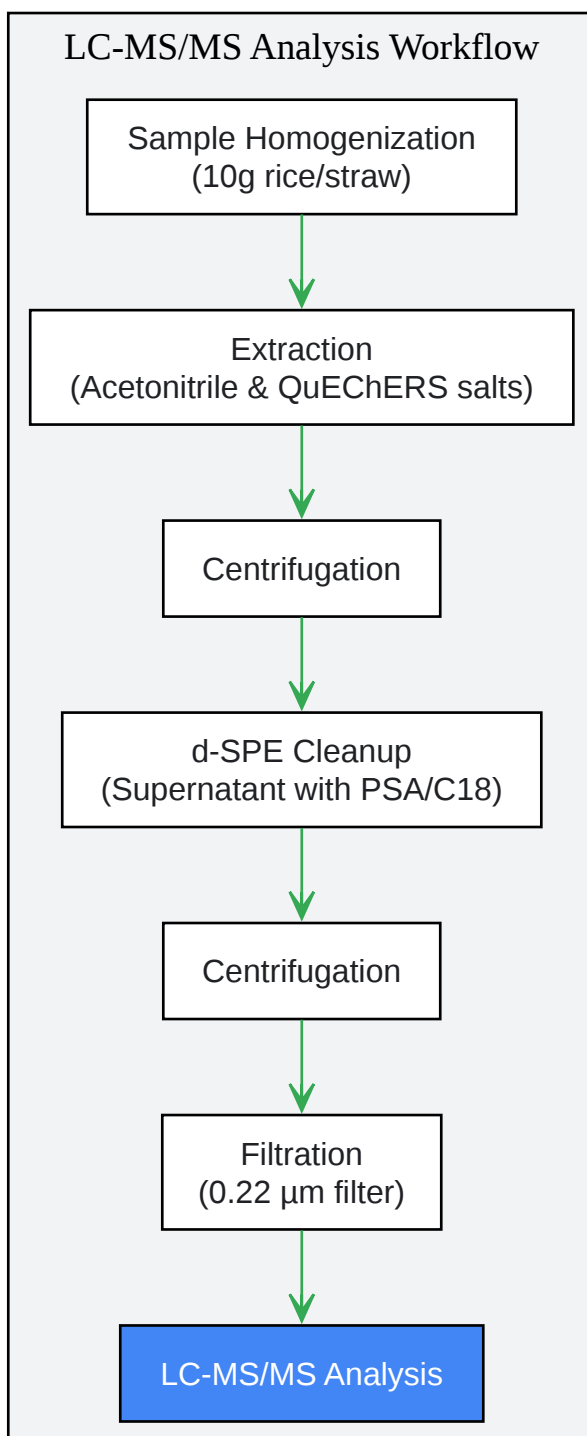
 Table 2: Toxicological Data for **Orthosulfamuron**

Test	Result	Classification	Reference
Acute Oral LD50 (Rat)	>5000 mg/kg	Low toxicity	[2]
Acute Dermal Toxicity	Low toxicity (Category IV)	[4]	
Acute Inhalation Toxicity	Low toxicity (Category IV)	[4]	
Skin Irritation	Non-irritating (Category IV)	[4]	
Eye Irritation	Slightly irritating (Category III)	[4]	
Skin Sensitization	Not a skin sensitizer	[4]	
96-hour LC50 (Mysid Shrimp)	>122 mg a.i./L	Practically nontoxic to estuarine/marine invertebrates	[2]

Mechanism of Action

Orthosulfamuron functions by inhibiting acetolactate synthase (ALS), also known as acetoxyacid synthase (AHAS).[2][5] This enzyme is crucial for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—in plants.[2][5] The inhibition of ALS disrupts protein synthesis, leading to the cessation of cell division and plant growth, ultimately causing the death of susceptible weeds.[5]





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References

- 1. Orthosulfamuron (Ref: IR5878) [sitem.herts.ac.uk]
- 2. Orthosulfamuron | C16H20N6O6S | CID 11091168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Residue analysis of orthosulfamuron herbicide in fatty rice using liquid chromatography–tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. daneshyari.com [daneshyari.com]
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